

4-Amino-3-nitropyridine chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3-nitropyridine

Cat. No.: B158700

[Get Quote](#)

An In-depth Technical Guide to 4-Amino-3-nitropyridine

This technical guide provides a comprehensive overview of **4-Amino-3-nitropyridine**, a key intermediate in the pharmaceutical industry.^{[1][2]} It covers its chemical identity, physicochemical properties, detailed synthesis protocols, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

4-Amino-3-nitropyridine is a heterocyclic compound belonging to the pyridine family. The presence of both an amino and a nitro group on the pyridine ring makes it a versatile building block in organic synthesis.

IUPAC Name: 3-nitropyridin-4-amine^[3]

Chemical Structure:

Caption: 2D Chemical Structure of **4-Amino-3-nitropyridine**.

Physicochemical and Pharmacokinetic Properties

A summary of the key quantitative data for **4-Amino-3-nitropyridine** is presented below. These properties are crucial for its handling, reaction optimization, and potential formulation

development.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₅ N ₃ O ₂	[2][3][4][5][6][7]
Molecular Weight	139.11 g/mol	[3][4][5][6][7][8]
Appearance	Yellow crystalline powder or solid	[1][2][4][9]
Melting Point	203-207 °C	[1][5][9]
Boiling Point	255.04 °C (rough estimate)	[1][2]
Density	1.4551 g/cm ³ (rough estimate)	[1][2]
Water Solubility	Insoluble	[1][9]
pKa	5.02 ± 0.12 (Predicted)	[1]
CAS Number	1681-37-4	[3][4][5][6][7][8][9]
InChI Key	IUPPEELMBOPLDJ-UHFFFAOYSA-N	[1]
SMILES	Nc1ccncc1--INVALID-LINK--=O	[5]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-Amino-3-nitropyridine** are provided below.

Two common synthetic routes for the preparation of **4-Amino-3-nitropyridine** are outlined.

Protocol 1: Nitration of 4-Aminopyridine[1][2][4][9]

This method involves the direct nitration of 4-aminopyridine using a nitrating agent in a strong acid.

- Materials:

- Pyridin-4-amine (4-aminopyridine)
- Concentrated sulfuric acid
- Fuming nitric acid
- Ammonia solution
- Ice
- Procedure:
 - Dissolve pyridin-4-amine (5.0 g, 50.0 mmol) in concentrated sulfuric acid (20 mL) under ice-bath conditions (0-10 °C).
 - Slowly add fuming nitric acid (2.5 mL) dropwise, maintaining the temperature between 0-10 °C.
 - Stir the reaction mixture at 0-10 °C for 5 hours.
 - Allow the mixture to warm to room temperature and then heat at 90 °C for 3 hours.
 - After cooling, continue stirring at room temperature overnight.
 - Slowly pour the reaction mixture into ice water.
 - Adjust the pH to 7 with ammonia solution to precipitate the product.
 - Collect the yellow precipitate by filtration and dry under reduced pressure.
 - The expected yield of **4-amino-3-nitropyridine** is approximately 70% (5.1 g).^{[4][9]}



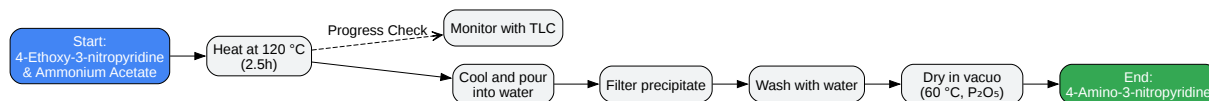
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Amino-3-nitropyridine** from 4-aminopyridine.

Protocol 2: Amination of 4-Ethoxy-3-nitropyridine^[4]

This alternative route involves the substitution of an ethoxy group with an amino group.

- Materials:
 - 4-Ethoxy-3-nitropyridine
 - Ammonium acetate
 - Water
 - Phosphorus pentoxide
- Procedure:
 - In a round bottom flask equipped with a reflux condenser and magnetic stirrer, charge 4-ethoxy-3-nitropyridine (1.0 g, 5.95 mmol) and ammonium acetate (5.0 g, 65 mmol).
 - Heat the reaction mixture in an oil bath at 120 °C until a homogeneous liquid is formed.
 - Monitor the reaction progress using thin-layer chromatography (TLC) with a 10:1 ethyl acetate:triethylamine solvent system.
 - After approximately 2.5 hours, cool the reaction mixture and pour it into water.
 - Collect the yellow precipitate by filtration.
 - Wash the precipitate with water and dry in vacuo at 60 °C over phosphorus pentoxide.
 - The expected yield of 3-nitro-4-aminopyridine is 75% (620 mg).^[4]



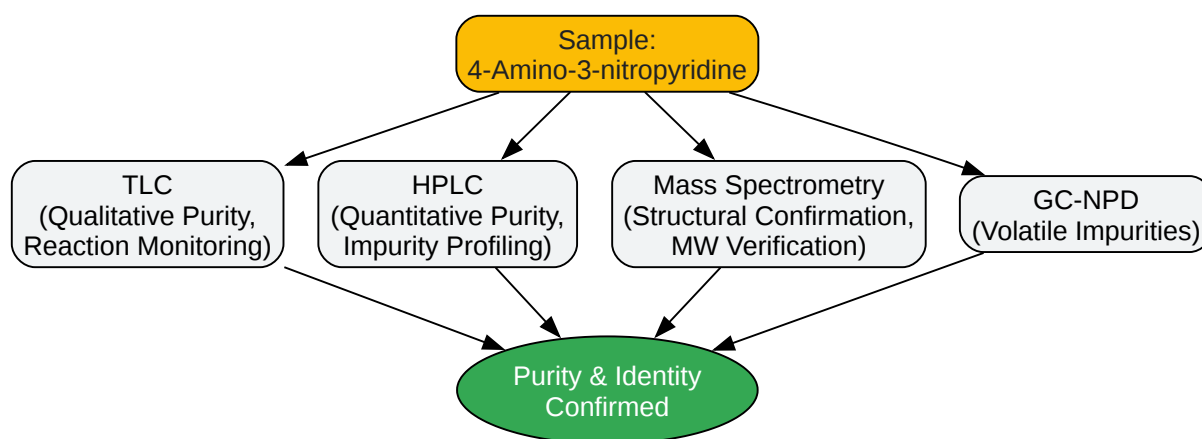
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Amino-3-nitropyridine** from 4-ethoxy-3-nitropyridine.

A combination of chromatographic and spectroscopic techniques is recommended for the comprehensive analysis of **4-Amino-3-nitropyridine**.

- Thin-Layer Chromatography (TLC):
 - Application: To monitor reaction progress and assess purity qualitatively.
 - Stationary Phase: Silica gel plates.
 - Mobile Phase: A common system is 10:1 ethyl acetate:triethylamine.[4]
- High-Performance Liquid Chromatography (HPLC):
 - Application: For quantitative purity assessment and impurity profiling. While a specific method for **4-Amino-3-nitropyridine** is not detailed in the provided results, a general approach for aminopyridines can be adapted.[10][11]
 - Column: A C18 reversed-phase column is a common starting point. For polar compounds like this, Hydrophilic Interaction Liquid Chromatography (HILIC) may be considered.[11]
 - Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).[10]
 - Detection: UV detection at a wavelength where the compound has significant absorbance (e.g., 275 nm).[10]
- Mass Spectrometry (MS):

- Application: For structural confirmation and molecular weight determination.
- Ionization: Electrospray ionization (ESI) is suitable.
- Observation: The protonated molecule $[M+H]^+$ is typically observed at m/z 140.04.[4][9]
- Gas Chromatography (GC):
 - Application: For the analysis of volatile impurities and in specific contexts like air monitoring.
 - Detector: A Nitrogen-Phosphorus Detector (NPD) provides high sensitivity for nitrogen-containing compounds.[12]



[Click to download full resolution via product page](#)

Caption: General analytical workflow for the characterization of **4-Amino-3-nitropyridine**.

Safety and Handling

4-Amino-3-nitropyridine is associated with several hazard classifications.[3][5]

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3][5]

- Personal Protective Equipment (PPE): Appropriate gloves, safety glasses, and a dust mask (e.g., N95) should be worn when handling the solid material.[5]
- Storage: Keep in a dark place, under an inert atmosphere, at room temperature.[1] The container should be kept well-closed.[8]

This guide serves as a foundational resource for professionals working with **4-Amino-3-nitropyridine**, providing essential data and methodologies to support further research and development activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-3-nitropyridine CAS#: 1681-37-4 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 4-Amino-3-nitropyridine | C₅H₅N₃O₂ | CID 548803 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Amino-3-nitropyridine synthesis - chemicalbook [chemicalbook.com]
- 5. 4-氨基-3-硝基吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. scbt.com [scbt.com]
- 7. 4-Amino-3-Nitropyridin 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. 4-Amino-3-nitropyridine | 1681-37-4 | FA03573 | Biosynth [biosynth.com]
- 9. 4-Amino-3-nitropyridine | 1681-37-4 [chemicalbook.com]
- 10. helixchrom.com [helixchrom.com]
- 11. benchchem.com [benchchem.com]
- 12. osha.gov [osha.gov]
- To cite this document: BenchChem. [4-Amino-3-nitropyridine chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b158700#4-amino-3-nitropyridine-chemical-structure-and-iupac-name>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com